

How to prepare Zikv-IN-8 stock solution with DMSO

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Compound of Interest

Compound Name: Zikv-IN-8

Cat. No.: B12381533

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Technical Support Center: Zikv-IN-8

This technical support guide provides detailed instructions and answers frequently asked questions regarding the preparation of a **Zikv-IN-8** stock solution using DMSO. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Zikv-IN-8**?

A1: **Zikv-IN-8** is a noncompetitive inhibitor of the Zika virus (ZIKV). It has demonstrated significant anti-ZIKV activity, making it a compound of interest for research related to ZIKV infection.

Q2: What is the molecular weight and CAS number for **Zikv-IN-8**?

A2: The molecular weight of **Zikv-IN-8** is 405.41 g/mol , and its CAS number is 3022924-04-2.
[\[1\]](#)

Q3: What are the recommended storage conditions for **Zikv-IN-8**?

A3: For long-term stability, **Zikv-IN-8** powder should be stored at -20°C. Once dissolved in a solvent like DMSO, the stock solution should be stored at -80°C.

Q4: What is the solubility of **Zikv-IN-8** in DMSO?

A4: **Zikv-IN-8** is soluble in DMSO. A stock solution with a concentration of 40 mg/mL can be prepared.

Q5: What personal protective equipment (PPE) should I wear when handling **Zikv-IN-8** and DMSO?

A5: When handling **Zikv-IN-8** and DMSO, it is essential to wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All handling of the compound and solvent should be performed in a chemical fume hood to avoid inhalation of any powders or vapors.

Quantitative Data Summary

Property	Value
Molecular Weight	405.41 g/mol [1]
CAS Number	3022924-04-2[1]
Appearance	Solid powder
Storage (Powder)	-20°C
Storage (in DMSO)	-80°C

Experimental Protocol: Preparation of a 10 mM Zikv-IN-8 Stock Solution in DMSO

This protocol provides a detailed procedure for preparing a 10 mM stock solution of **Zikv-IN-8** in DMSO.

Materials:

- **Zikv-IN-8** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

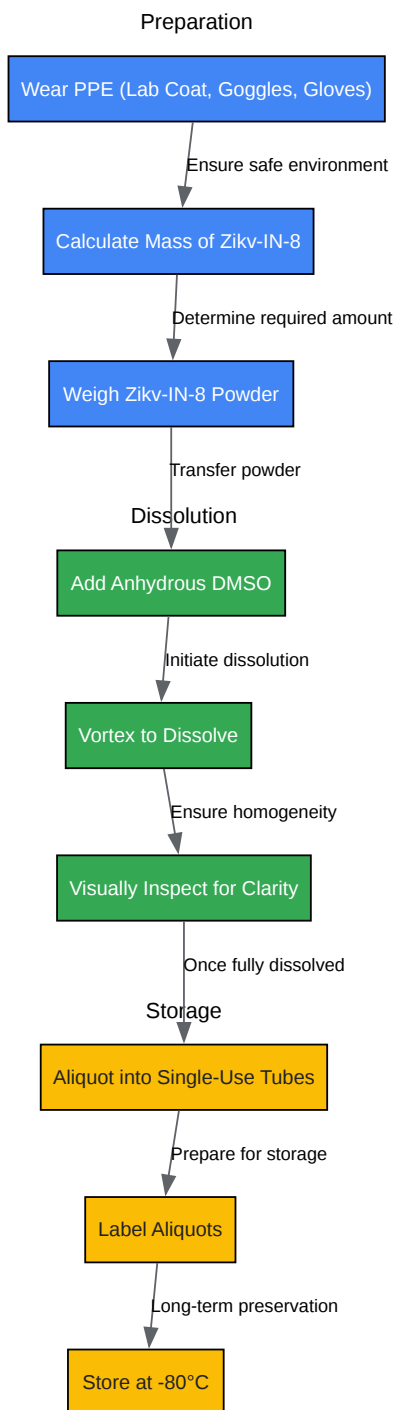
Procedure:

- Safety Precautions: Before starting, ensure you are wearing the appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves. All manipulations should be performed in a chemical fume hood.
- Determine the Required Mass of **Zikv-IN-8**:
 - The molecular weight of **Zikv-IN-8** is 405.41 g/mol .
 - To prepare a 10 mM stock solution, you will need to dissolve 4.0541 mg of **Zikv-IN-8** in 1 mL of DMSO.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 405.41 \text{ g/mol} \times 1000 \text{ mg/g} = 4.0541 \text{ mg}$
- Weighing **Zikv-IN-8**:
 - Carefully weigh out the calculated amount of **Zikv-IN-8** powder using a calibrated analytical balance. Tare the balance with a clean microcentrifuge tube or vial before adding the powder.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube or vial containing the **Zikv-IN-8** powder. For example, add 1 mL of DMSO for 4.0541 mg of **Zikv-IN-8**.
 - Cap the tube or vial securely.

- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage.

Experimental Workflow

Workflow for Zikv-IN-8 Stock Solution Preparation

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Caption: Workflow for the preparation of a **Zikv-IN-8** stock solution in DMSO.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Zikv-IN-8 powder will not dissolve completely in DMSO.	Insufficient vortexing or sonication. The concentration may be too high. The DMSO may have absorbed water.	Vortex or sonicate for a longer period. Gentle warming to 37°C may also help. If the issue persists, consider preparing a more dilute stock solution. Use fresh, anhydrous DMSO.
Precipitate forms after storing the stock solution.	The solution may have been stored at an incorrect temperature, or the DMSO may have absorbed moisture, reducing solubility.	Ensure storage is consistently at -80°C. Use anhydrous DMSO for preparation and handle it in a way that minimizes water absorption. If a precipitate is observed, try to redissolve it by warming and vortexing before use. If it does not redissolve, it is best to prepare a fresh stock solution.
Inconsistent experimental results using the stock solution.	Repeated freeze-thaw cycles of the main stock solution can lead to degradation of the compound. Inaccurate initial weighing or dilution.	Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles. Ensure all equipment, especially the analytical balance and pipettes, are properly calibrated.

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References

- 1. medchemexpress.com [medchemexpress.com]
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